

Cbz-NH-PEG3-C2-acid molecular weight and formula

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Compound of Interest

Compound Name: Cbz-NH-PEG3-C2-acid

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In-Depth Technical Guide: Cbz-NH-PEG3-C2-acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties of **Cbz-NH-PEG3-C2-acid**, a bifunctional linker commonly utilized in the synthesis of PROTACs (Proteolysis Targeting Chimeras) and other complex bioconjugates.

Core Molecular Data

The fundamental molecular attributes of **Cbz-NH-PEG3-C2-acid** are summarized below. These values are critical for stoichiometric calculations in experimental design and for the characterization of resulting conjugates.

Parameter	Value	Reference
Molecular Formula	C ₁₇ H ₂₅ NO ₇	[1][2]
Molecular Weight	355.387 g/mol	[2]
Alternate Molecular Weight	355.4 g/mol	[1]

Experimental Protocols

The determination of the molecular formula and weight of **Cbz-NH-PEG3-C2-acid** is typically achieved through a combination of mass spectrometry and elemental analysis.

Methodology: High-Resolution Mass Spectrometry (HRMS)

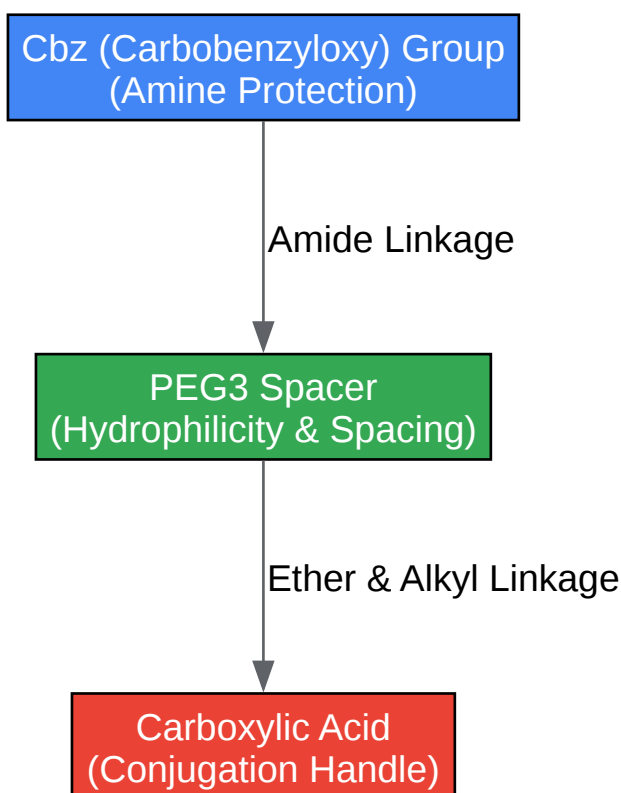
- **Sample Preparation:** A dilute solution of **Cbz-NH-PEG3-C2-acid** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into the mass spectrometer and ionized, typically using electrospray ionization (ESI) to minimize fragmentation and preserve the molecular ion.
- **Mass Analysis:** The ionized sample is guided into a high-resolution mass analyzer, such as an Orbitrap or a time-of-flight (TOF) analyzer.
- **Data Acquisition:** The mass-to-charge ratio (m/z) of the molecular ion is measured with high precision.
- **Formula Determination:** The exact mass measurement is used by specialized software to calculate the most probable elemental composition, thus confirming the molecular formula of $C_{17}H_{25}NO_7$. The monoisotopic mass is then calculated from this formula to provide the precise molecular weight.

Methodology: Elemental Analysis

- **Sample Combustion:** A precisely weighed sample of **Cbz-NH-PEG3-C2-acid** is combusted in a furnace in the presence of excess oxygen.
- **Gas Separation:** The resulting combustion gases (CO_2 , H_2O , N_2) are separated using chromatographic techniques.
- **Detection:** The amount of each gas is quantified using thermal conductivity or infrared detectors.
- **Composition Calculation:** The percentage composition of Carbon, Hydrogen, and Nitrogen in the molecule is determined. These percentages are then used to derive the empirical formula, which is subsequently converted to the molecular formula using the molecular weight information obtained from mass spectrometry.

Molecular Structure and Logical Relationships

The structure of **Cbz-NH-PEG3-C2-acid** incorporates three key functional components: a Cbz-protected amine, a triethylene glycol (PEG3) spacer, and a terminal carboxylic acid. The logical relationship and connectivity of these components are illustrated in the following diagram.



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Caption: Functional components of **Cbz-NH-PEG3-C2-acid**.

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References

- 1. Cbz-NH-PEG3-C2-acid | Benchchem [benchchem.com]

- 2. mybiosource.com [mybiosource.com]
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